

# An In-depth Technical Guide to the Chemical Properties of Cyclopentanecarbaldehyde

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## Compound of Interest

Compound Name: Cyclopentanecarbaldehyde

Cat. No.: B151901

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## Abstract

**Cyclopentanecarbaldehyde** (CAS No. 872-53-7) is a cyclic aldehyde comprising a cyclopentane ring substituted with a formyl group.[1] This versatile organic compound serves as a key building block in the synthesis of a diverse range of molecules, from fragrances to complex pharmaceutical intermediates.[1][2] Its reactivity, primarily driven by the aldehyde functional group, allows for a multitude of chemical transformations, making it a valuable tool in organic synthesis.[3] This guide provides a comprehensive overview of the chemical and physical properties of **cyclopentanecarbaldehyde**, detailed experimental protocols for its synthesis, and a review of its spectral data. Additionally, it explores a relevant biological signaling pathway where aldehyde-containing compounds may exhibit activity and outlines a typical experimental workflow for its synthesis and purification.

## Chemical and Physical Properties

**Cyclopentanecarbaldehyde** is a colorless to pale yellow liquid at room temperature with a characteristic aldehyde-like odor.[1] It is flammable and should be handled with appropriate safety precautions.[4] The compound is slightly soluble in water and soluble in organic solvents such as ethanol and chloroform.[1][5] For long-term storage, it is recommended to keep it in a cool, dry, and well-ventilated area, away from heat and ignition sources, under an inert atmosphere.[2][6] It is often supplied with a stabilizer, such as hydroquinone, to prevent polymerization or oxidation.[7]

## Physical and Chemical Data

The key physical and chemical properties of **cyclopentanecarbaldehyde** are summarized in the table below.

| Property                              | Value   | Reference(s) |
|---------------------------------------|---|--------------|
| IUPAC Name                            | cyclopentanecarbaldehyde  | [8]          |
| Synonyms                              | Cyclopentanecarboxaldehyde,<br>Cyclopentylformaldehyde,<br>Formylcyclopentane | [2][7]       |
| CAS Number                            | 872-53-7  | [8]          |
| Molecular Formula                     | C <sub>6</sub> H <sub>10</sub> O  | [8]          |
| Molecular Weight                      | 98.14 g/mol   | [6]          |
| Appearance                            | Clear colorless to light yellow liquid  | [1]          |
| Density                               | 0.919 g/mL at 25 °C   | [7]          |
| Boiling Point                         | 140-141 °C  | [7]          |
| Flash Point                           | 28.3 °C   | [6]          |
| Refractive Index (n <sub>20/D</sub> ) | 1.4430  | [7]          |
| Vapor Pressure                        | 8.5 ± 0.2 mmHg at 25°C  | [2][9]       |
| Solubility                            | Soluble in water, ethanol, and chloroform                                     | [1][5]       |
| Stability                             | Stable at normal temperatures and pressures. May trimerize upon standing.     | [1][10]      |
| Storage Temperature                   | 2-8°C   | [6][7]       |

## Spectral Data

The structural features of **cyclopentanecarbaldehyde** can be confirmed through various spectroscopic techniques.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

The  $^1\text{H}$  NMR spectrum is characterized by a distinctive singlet for the aldehydic proton and a series of multiplets for the cyclopentane ring protons.

| $^1\text{H}$ NMR (Predicted, $\text{CDCl}_3$ ) | Chemical Shift ( $\delta$ ) ppm | Multiplicity | Integration |
|--|---------------------------------|--------------|-------------|
| Aldehydic CH                                   | 9.60                            | s            | 1H          |
| Methine CH                                     | 2.76-2.68                       | m            | 1H          |
| Cyclopentane $\text{CH}_2$                     | 1.87-1.74                       | m            | 4H          |
| Cyclopentane $\text{CH}_2$                     | 1.65-1.54                       | m            | 4H          |

[Data predicted by spectral databases.]

[\[4\]](#)

The  $^{13}\text{C}$  NMR spectrum shows a highly deshielded signal for the carbonyl carbon.

## Infrared (IR) Spectroscopy

The IR spectrum of **cyclopentanecarbaldehyde** displays characteristic absorption bands for the carbonyl group and the aldehydic C-H bond.

| Functional Group  | Characteristic Absorption (cm <sup>-1</sup> ) | Intensity |
|---|---|-----------|
| C=O Stretch   | ~1730-1720                                    | Strong    |
| Aldehydic C-H Stretch   | ~2830-2695 (often two bands)                  | Moderate  |
| C-H Stretch (alkane)  | <3000   | Strong    |
| [Characteristic absorption ranges for aliphatic aldehydes.][11][12] |   |           |

## Mass Spectrometry (MS)

The electron ionization mass spectrum of **cyclopentanecarbaldehyde** shows a molecular ion peak and characteristic fragmentation patterns.

| m/z  | Relative Intensity | Assignment                       |
|--|--------------------|----------------------------------|
| 98   | Moderate           | [M] <sup>+</sup> (Molecular Ion) |
| 69   | High               | [M-CHO] <sup>+</sup>             |
| 57   | High               |                                  |
| 41   | High               |                                  |
| [Data obtained from the NIST WebBook.][13] |                    |                                  |

## Reactivity and Applications

The aldehyde group in **cyclopentanecarbaldehyde** is the primary site of its chemical reactivity, making it susceptible to nucleophilic attack and oxidation. It is a valuable intermediate in organic synthesis.[3]

- Pharmaceutical Synthesis: It serves as a precursor for synthesizing drug molecules that incorporate a cyclopentane moiety.[2]

- **Fragrance Industry:** Its derivatives are used to create unique scents in perfumes and essences.<sup>[1]</sup>
- **Chemical Synthesis:** It is used as a building block for various organic compounds, including heterocyclic structures.<sup>[3]</sup> Common reactions include Wittig olefination, Grignard reactions, and reductive amination.

## Experimental Protocols

### Synthesis of Cyclopentanecarbaldehyde from Cyclohexene

This protocol is adapted from Organic Syntheses, a peer-reviewed source of detailed and reliable experimental procedures.<sup>[1]</sup>

**Reaction Scheme:** Cyclohexene is rearranged and oxidized in the presence of a mercuric sulfate catalyst to yield **cyclopentanecarbaldehyde**.

**Materials and Equipment:**

- Three-necked round-bottom flask (3 L) equipped with a mechanical stirrer, thermometer, and condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus (Claisen flask)
- Cyclohexene (freshly distilled, 82 g, 1.0 mole)
- Mercuric sulfate (740 g)
- Water (1 L)
- Nitrogen gas source
- Diethyl ether

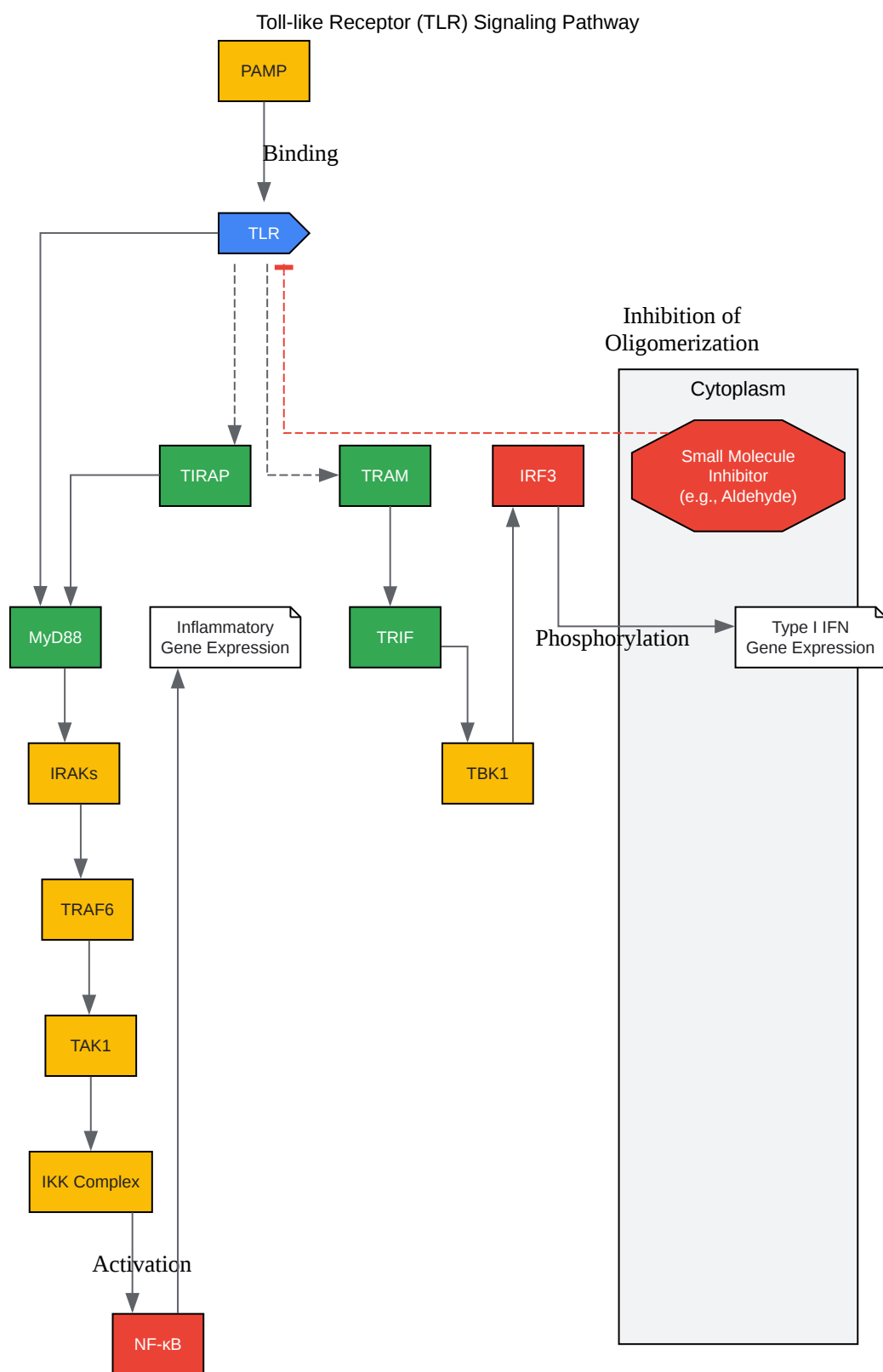
- Anhydrous sodium sulfate
- Hydroquinone (0.1 g)

Procedure:

- To the 3-L three-necked flask, add mercuric sulfate (740 g) and water (1 L).
- Begin vigorous stirring and pass a slow stream of nitrogen through the flask.
- Add cyclohexene (82 g, 1.0 mole) to the mixture.
- Heat the reaction mixture to maintain a temperature of 55-65°C for 1 hour. The color of the mixture will change from yellow to a cream color as the cyclohexene-mercuric sulfate complex forms.
- After 1 hour, set the condenser for distillation.
- Increase the temperature to distill a mixture of crude **cyclopentanecarbaldehyde** and water over approximately 2 hours, while continuing to stir and pass nitrogen through the mixture. Collect about 300 mL of distillate.
- Transfer the distillate to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with three 50-mL portions of diethyl ether.
- Combine the organic layer and the ether extracts and dry over anhydrous sodium sulfate.
- Filter the solution into a 250-mL Claisen flask set for vacuum distillation.
- Gradually reduce the pressure to 100 mm to distill off the ether.
- Distill the **cyclopentanecarbaldehyde** rapidly at 74-78°C (100 mm). The expected yield is 45-52 g (46-53%).
- For storage, place the product in a brown bottle at 0°C, add 0.1 g of hydroquinone as a stabilizer, and blanket with nitrogen.

## Relevant Biological Pathways

While specific biological activities of **cyclopentanecarbaldehyde** are not extensively documented, small molecules containing aldehyde moieties, such as cinnamaldehyde, have been shown to modulate inflammatory signaling pathways.<sup>[14]</sup> A key pathway in innate immunity is mediated by Toll-like Receptors (TLRs), which recognize pathogen-associated molecular patterns (PAMPs).<sup>[9]</sup> The diagram below illustrates the general TLR signaling cascade, a potential target for small molecule inhibitors.



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Figure 1: A simplified diagram of Toll-like Receptor (TLR) signaling pathways.



This diagram illustrates the two major TLR signaling branches: the MyD88-dependent pathway, which leads to the activation of NF- $\kappa$ B and inflammatory gene expression, and the TRIF-dependent pathway, which results in the activation of IRF3 and the expression of type I interferons.[6] Small molecule inhibitors may target the initial receptor activation step.[14]

## Experimental Workflows

A typical workflow for the synthesis, purification, and analysis of **cyclopentanecarbaldehyde** in a research setting is outlined below.

## General Workflow for Synthesis and Purification

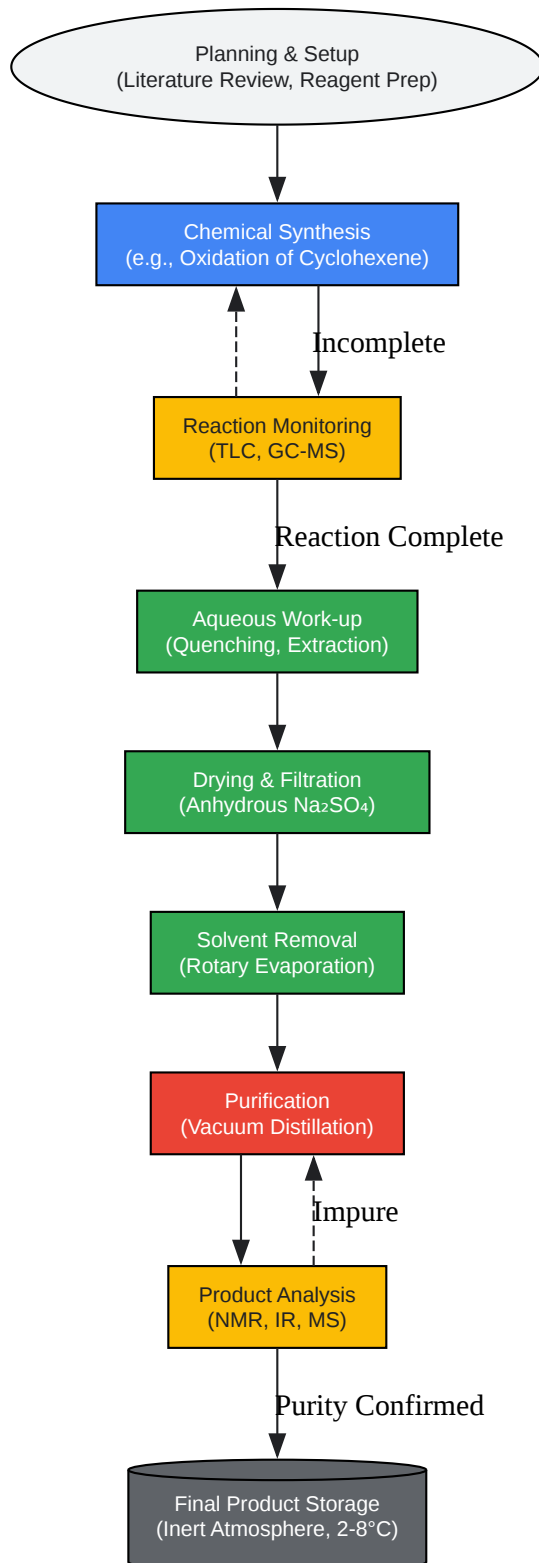
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Figure 2: A typical experimental workflow for organic synthesis.

This workflow begins with the chemical reaction, followed by continuous monitoring to determine completion.[15] The subsequent steps involve quenching the reaction, extracting the crude product, drying it, and removing the solvent.[15] The final product is purified, typically by distillation for a liquid compound like **cyclopentanecarbaldehyde**, and its identity and purity are confirmed by spectroscopic analysis before storage.[1]

## Safety and Handling

**Cyclopentanecarbaldehyde** is a flammable liquid and vapor.[4] It causes skin and serious eye irritation and may cause respiratory irritation.[1][16]

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[16]
- Handling: Keep away from heat, sparks, open flames, and hot surfaces. Use only in a well-ventilated area. Avoid breathing vapors.[17]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of water. If inhaled, move the person into fresh air. Seek medical attention if irritation persists.[16]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

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